

A Technical Guide to the Global Warming Potential of R-502

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Refrigerant 502

Cat. No.: B13423336

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the Global Warming Potential (GWP) of the refrigerant R-502. The document details the quantitative data associated with R-502 and its constituent components, outlines the methodologies for determining GWP, and illustrates the atmospheric degradation pathways.

Executive Summary

R-502 is an azeotropic refrigerant blend consisting of 48.8% HCFC-22 (Chlorodifluoromethane) and 51.2% CFC-115 (Chloropentafluoroethane) by mass.^[1] Due to its composition of ozone-depleting substances (ODS), its production was phased out under the Montreal Protocol.^{[1][2]} Beyond its impact on the ozone layer, R-502 is also a potent greenhouse gas, possessing a significant Global Warming Potential (GWP). This guide serves to consolidate the key technical data and methodologies related to the GWP of R-502 for scientific and research applications.

Quantitative Data on R-502 and its Components

The GWP of a substance is a measure of how much heat a greenhouse gas traps in the atmosphere over a specific time horizon, relative to carbon dioxide (CO₂).^{[3][4]} The following tables summarize the key quantitative data for R-502 and its components.

Table 1: Composition and Physical Properties of R-502

Property	Value
Chemical Composition	48.8% HCFC-22 (CHClF ₂) / 51.2% CFC-115 (CClF ₂ CF ₃)
Molecular Mass	111.63 g/mol
Boiling Point	-45.3 °C
Ozone Depletion Potential (ODP)	0.221

Source: Refrigerant Supply Inc.[5]

Table 2: Global Warming Potential (GWP) of R-502 and its Components

Substance	GWP (20-year)	GWP (100-year)	GWP (500-year)
R-502 (blend)	Not explicitly found	4657	Not explicitly found
HCFC-22	5160	1810	549
CFC-115	6030	7570	7480

Note: The 100-year GWP for R-502 is a commonly cited value.[6][7][8] GWP values for the individual components are taken from various IPCC assessment reports and scientific studies. [9][10]

Table 3: Atmospheric Lifetime and Radiative Efficiency of R-502 Components

Substance	Atmospheric Lifetime (years)	Radiative Efficiency (W m ⁻² ppb ⁻¹)
HCFC-22	12.0	0.20
CFC-115	540	0.18

Source: IPCC Assessment Reports and related scientific publications.[9][11][12][13]

Experimental Protocols for Determining Global Warming Potential

The Global Warming Potential (GWP) of a refrigerant is not determined by a single, direct experimental measurement. Instead, it is a calculated metric established by the Intergovernmental Panel on Climate Change (IPCC). The calculation methodology involves two key parameters that are determined through a combination of laboratory measurements and atmospheric modeling:

- **Radiative Efficiency (RE):** This is a measure of how effectively a molecule absorbs infrared radiation. It is determined experimentally using techniques such as Fourier Transform Infrared (FTIR) spectroscopy. The absorption cross-sections of the gas are measured at various wavelengths in the infrared spectrum. These data are then used in radiative transfer models to calculate the instantaneous radiative forcing per unit change in the atmospheric concentration of the gas.
- **Atmospheric Lifetime (τ):** This represents the time it takes for a pulse of the gas to be removed from the atmosphere. The atmospheric lifetime is determined by the rates of its chemical removal processes in the atmosphere. For substances like HCFC-22, the primary removal mechanism is reaction with the hydroxyl radical (OH). The rate constant for this reaction is measured in laboratory experiments over a range of temperatures. For inert molecules like CFC-115, the primary removal is through photolysis by high-energy solar radiation in the stratosphere and reaction with excited oxygen atoms ($O(^1D)$).^{[11][12][13]} These reaction rates are then incorporated into global atmospheric models to calculate the overall atmospheric lifetime.

GWP Calculation Formula:

The GWP is calculated by integrating the radiative forcing of a pulse emission of a gas over a chosen time horizon (typically 20, 100, or 500 years) and comparing it to the time-integrated radiative forcing of a pulse emission of the same mass of CO₂. The formula is as follows:

$$GWP_x(TH) = \int_0^{TH} a_x[x(t)]dt / \int_0^{TH} a_r[r(t)]dt$$

Where:

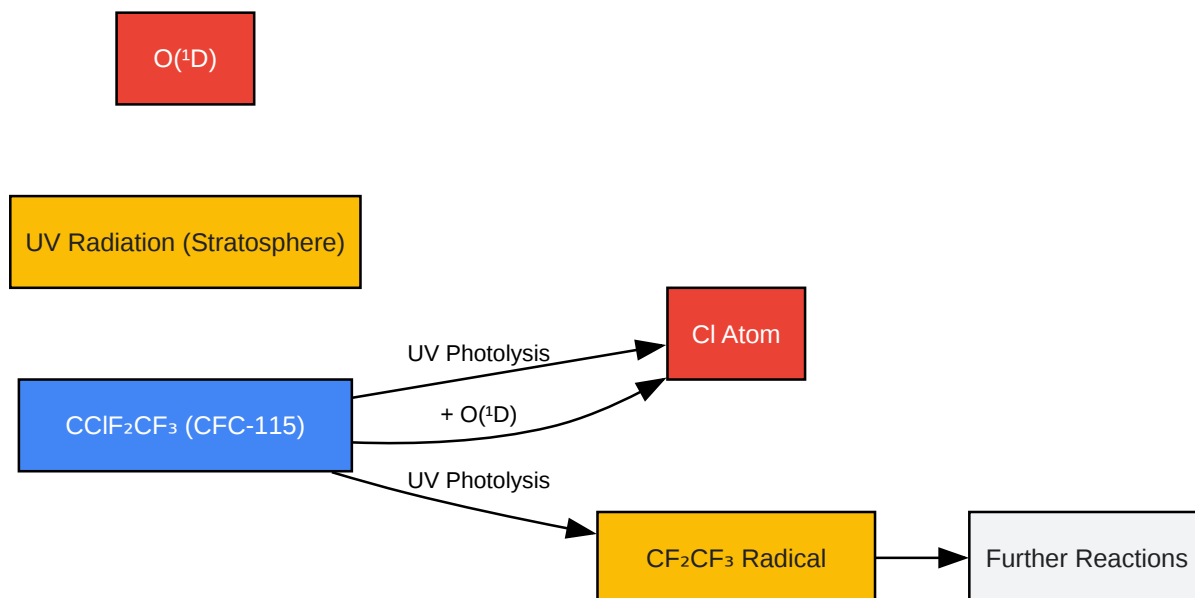
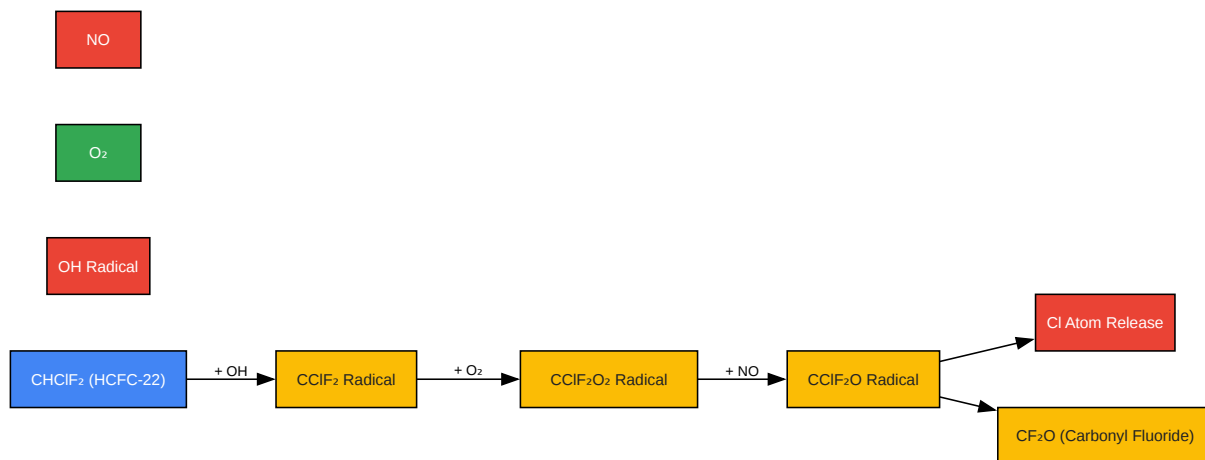
- TH is the time horizon in years.
- α_x is the radiative efficiency of the substance.
- $[x(t)]$ is the time-dependent decay of the substance's concentration.
- α_r is the radiative efficiency of the reference gas (CO₂).
- $[r(t)]$ is the time-dependent decay of CO₂'s concentration.

Atmospheric Degradation Pathways

The atmospheric degradation of R-502 is governed by the breakdown of its two components, HCFC-22 and CFC-115. These processes are critical in determining their atmospheric lifetimes and, consequently, their GWPs.

Atmospheric Degradation of HCFC-22

The primary degradation pathway for HCFC-22 in the atmosphere is initiated by its reaction with the hydroxyl radical (OH) in the troposphere. This reaction abstracts the hydrogen atom, leading to a cascade of further reactions that ultimately break down the molecule.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. ipcc-nggip.iges.or.jp [ipcc-nggip.iges.or.jp]
- 2. ozone.unep.org [ozone.unep.org]
- 3. researchgate.net [researchgate.net]
- 4. ghgprotocol.org [ghgprotocol.org]
- 5. Global warming potential | Minimum.com [minimum.com]
- 6. researchgate.net [researchgate.net]
- 7. researchgate.net [researchgate.net]
- 8. pubs.acs.org [pubs.acs.org]
- 9. ntrs.nasa.gov [ntrs.nasa.gov]
- 10. acp.copernicus.org [acp.copernicus.org]
- 11. acp.copernicus.org [acp.copernicus.org]
- 12. Radiative transfer models [dlr.de]
- 13. ntrs.nasa.gov [ntrs.nasa.gov]
- To cite this document: BenchChem. [A Technical Guide to the Global Warming Potential of R-502]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b13423336#global-warming-potential-gwp-of-r-502>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com